

Application Note & Protocols: Divitren in High-Throughput Screening Assays

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Compound of Interest

Compound Name: *Divitren*

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Introduction

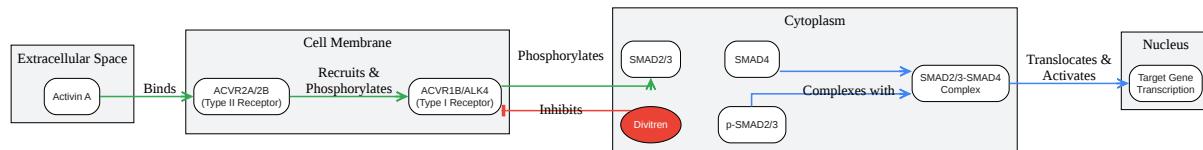
Divitren is a novel, potent, and selective small molecule inhibitor of the Activin signaling pathway. Specifically, **Divitren** targets the Activin receptor type 1 (ACVR1B, also known as ALK4), a key serine/threonine kinase that mediates the downstream effects of Activin A. Dysregulation of the Activin pathway has been implicated in a variety of diseases, including cancer, fibrosis, and developmental disorders. The development of selective inhibitors for this pathway is therefore of significant therapeutic interest.

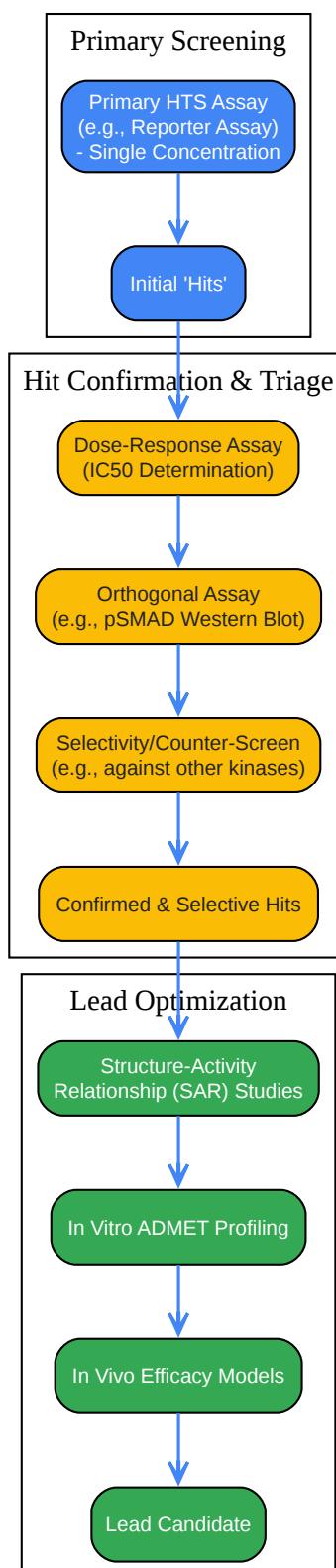
This document provides detailed application notes and protocols for the use of **Divitren** in high-throughput screening (HTS) assays. It is intended to guide researchers in the identification and characterization of modulators of the Activin signaling pathway.

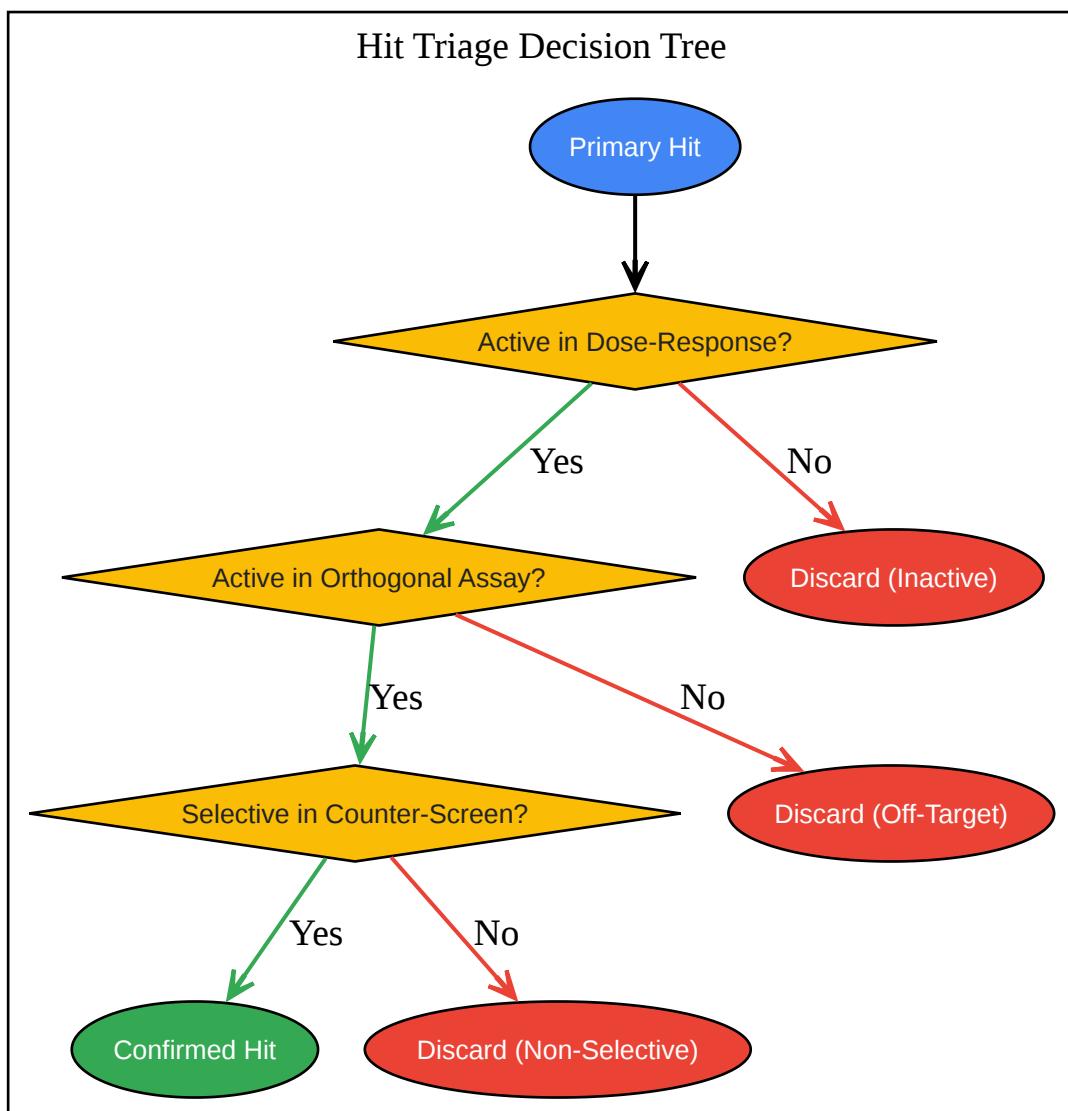
Mechanism of Action & Signaling Pathway

Activin A, a member of the TGF- β superfamily, initiates signaling by binding to a complex of type I and type II serine/threonine kinase receptors. This binding event leads to the phosphorylation and activation of the type I receptor, ACVR1B/ALK4, which in turn phosphorylates the receptor-regulated SMADs (R-SMADs), SMAD2 and SMAD3. The phosphorylated R-SMADs then form a complex with the common-mediator SMAD (co-SMAD), SMAD4. This SMAD complex translocates to the nucleus, where it regulates the transcription of target genes involved in cell differentiation, proliferation, and apoptosis. **Divitren** exerts its

inhibitory effect by competing with ATP for the kinase domain of ACVR1B, thereby preventing the phosphorylation of SMAD2/3 and subsequent downstream signaling.







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